

Commercial Applications of Diethyl Adipate: A Technical Guide

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Compound of Interest

Compound Name: Diethyl adipate

Cat. No.: B1670523

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Introduction

Diethyl adipate (DEA), the diethyl ester of adipic acid, is a versatile organic compound with a wide range of industrial applications. Its favorable physicochemical properties, including low volatility, good solvency, and high compatibility with various polymers, make it a valuable ingredient in numerous commercial products. This technical guide provides an in-depth overview of the core commercial applications of **diethyl adipate**, with a focus on its role in the plastics, cosmetics, food, and pharmaceutical industries. This document is intended for researchers, scientists, and drug development professionals seeking a comprehensive understanding of this multifaceted chemical.

Physicochemical Properties of Diethyl Adipate

A clear, colorless to pale yellow liquid, **diethyl adipate**'s utility is rooted in its specific chemical and physical characteristics.^[1] A summary of its key properties is presented in the table below.

Property	Value
CAS Number	141-28-6
Molecular Formula	C10H18O4
Molecular Weight	202.25 g/mol
Appearance	Clear, colorless to pale yellow liquid[1]
Boiling Point	Approximately 251 °C[1]
Melting Point	-20 to -19 °C[1]
Density	1.009 g/mL at 25 °C
Solubility	Soluble in many organic solvents like ethanol; limited solubility in water[1]
Refractive Index	1.427 at 20 °C[1]

Industrial Synthesis of Diethyl Adipate

The primary method for the industrial production of **diethyl adipate** is the esterification of adipic acid with ethanol.[1][2] This reaction is typically catalyzed by an acid, such as concentrated sulfuric acid.[2]

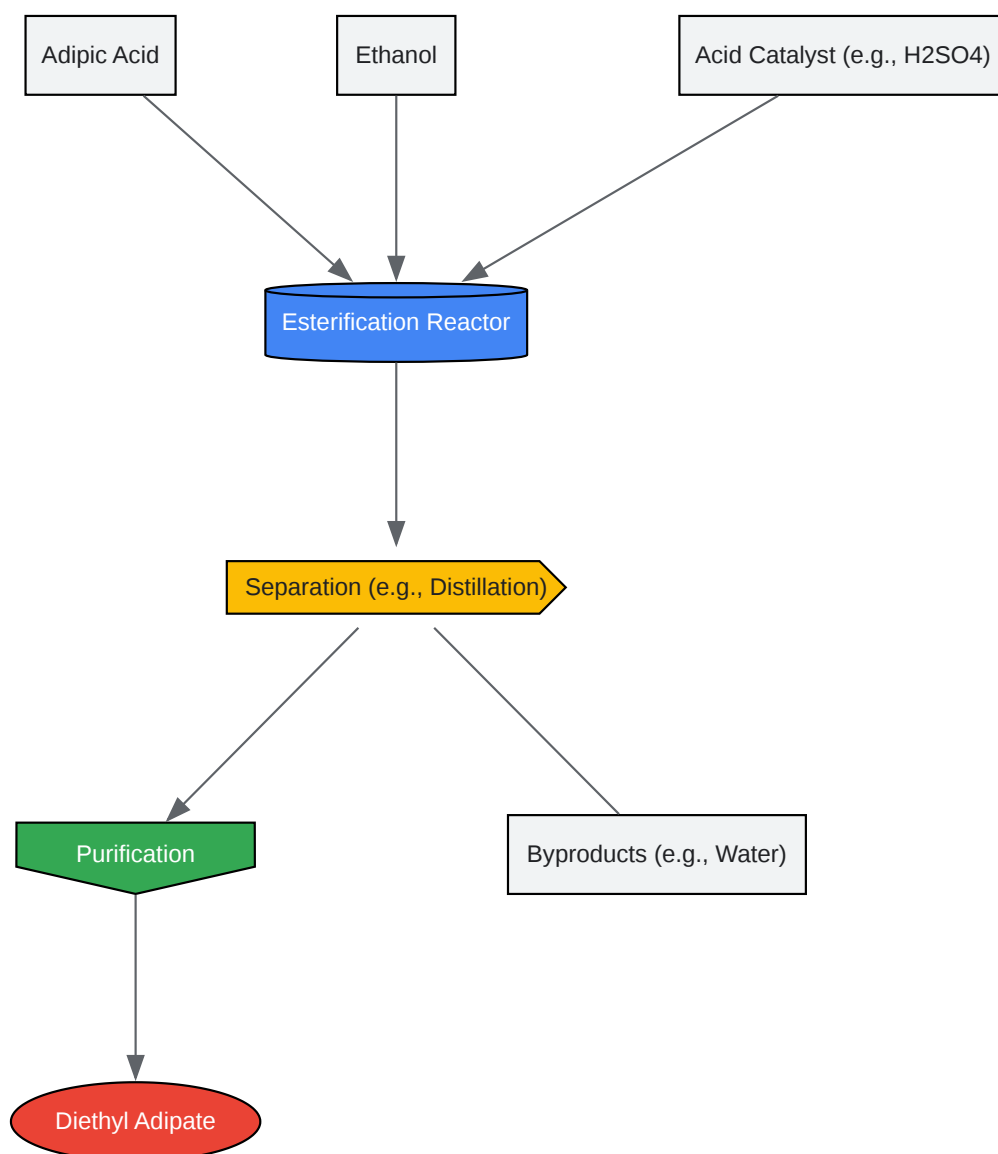
General Experimental Protocol for Laboratory Synthesis

The following protocol outlines a common laboratory-scale synthesis of **diethyl adipate**:

- **Reaction Setup:** Adipic acid and ethanol are combined in a round-bottom flask.
- **Catalyst Addition:** A catalytic amount of concentrated sulfuric acid is carefully added to the mixture.
- **Reaction Conditions:** The mixture is heated to reflux to drive the esterification reaction.
- **Purification:** The resulting **diethyl adipate** is purified through extraction and vacuum distillation to remove impurities and unreacted starting materials.[3]

A variation of this process involves the use of triethylamine and 2-ethoxycarbonyloxyimino-2-cyanoacetic acid amide in tetrahydrofuran, followed by stirring at room temperature.

A generalized workflow for the industrial production of **diethyl adipate** is illustrated in the diagram below.



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A simplified workflow for the industrial synthesis of **diethyl adipate**.

Commercial Applications

Diethyl adipate's versatility allows for its use in a broad spectrum of industrial applications.

Plasticizer

One of the primary applications of **diethyl adipate** is as a plasticizer, particularly for polyvinyl chloride (PVC) and its copolymers.[1] Plasticizers are additives that increase the flexibility, durability, and workability of a material.[4] **Diethyl adipate** is also used as a plasticizer in the development of ethylene chlorotrifluoroethylene copolymer (ECTFE) based membranes.

Polymer	Application of DEA as a Plasticizer
Polyvinyl Chloride (PVC)	Enhances flexibility and durability for applications such as food packaging films.
Ethylene Chlorotrifluoroethylene (ECTFE)	Used in the development of specialized membranes.
Ethylcellulose	Employed in the formation of coating membranes for controlled drug release systems. [1]

Solvent

With its excellent solvency for many organic compounds, **diethyl adipate** is utilized as a solvent in various formulations.[4] It is particularly effective in paints and coatings, where it helps to improve application properties and drying times.[4][5] In the cosmetics industry, it is used to dissolve other substances in product formulations.[6]

Cosmetics and Personal Care

In the cosmetics and personal care sector, **diethyl adipate** serves multiple functions, including as an emollient, skin-conditioning agent, and masking agent.[1] As an emollient, it helps to soften and smooth the skin.[6] It also acts as a lubricant on the skin's surface, contributing to a

soft and smooth appearance.[6] Its use in cosmetics is deemed safe by the Cosmetic Ingredient Review (CIR) Expert Panel.[6]

Function	Description
Emollient	Softens and smooths the skin.[1]
Skin-Conditioning Agent	Maintains the skin in good condition.
Solvent	Dissolves other ingredients in the formulation.[6]
Masking Agent	Reduces or inhibits the basic odor or taste of a product.[1]

Food and Flavoring

Diethyl adipate is used as a flavoring agent in the food industry.[1] It imparts a fruity note and is used in a variety of food categories. The table below summarizes the average and maximum usage levels of **diethyl adipate** in different food products.

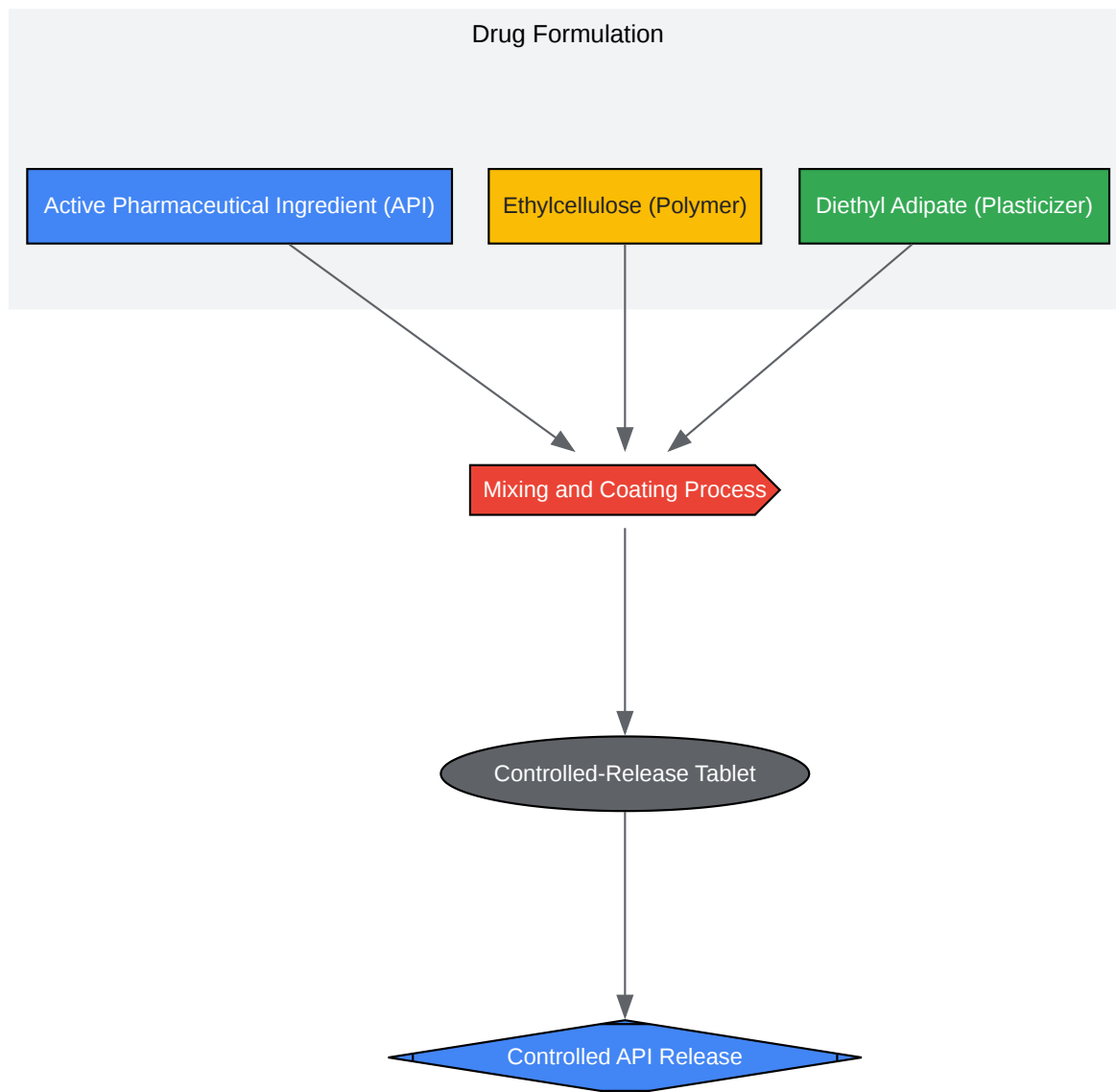
Food Category	Average Usage (mg/kg)	Maximum Usage (mg/kg)
Dairy products	7.0	35.0
Fats and oils	5.0	25.0
Edible ices	10.0	50.0
Processed fruit	7.0	35.0
Confectionery	10.0	50.0
Bakery wares	10.0	50.0
Meat and meat products	2.0	10.0
Fish and fish products	2.0	10.0
Non-alcoholic beverages	5.0	25.0
Foodstuffs for particular nutritional uses	10.0	50.0

Source: The Good Scents Company Information System[6]

Pharmaceutical and Drug Delivery

For drug development professionals, a key application of **diethyl adipate** is in the formulation of drug delivery systems.[1] It is particularly useful as a plasticizer in the creation of ethylcellulose-based coating membranes for controlled drug release.[1] In this context, **diethyl adipate** does not directly interact with signaling pathways but rather plays a crucial role as an excipient that modulates the physical properties of the delivery vehicle to control the release kinetics of the active pharmaceutical ingredient (API).

The following diagram illustrates the role of **diethyl adipate** in a controlled-release drug formulation.



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Role of **diethyl adipate** in a controlled-release drug delivery system.

Market Overview

The global market for adipates is projected to grow, with **diethyl adipate** holding a significant market share.[7] In 2025, the adipate market is valued at USD 2.8 billion and is expected to reach USD 3.7 billion by 2035, growing at a CAGR of 2.7%.[7] **Diethyl adipate** is anticipated to dominate the market with a 40.0% share.[7] The primary application driving this market is its use as a plasticizer, which is expected to account for a 45.0% share of the application segment.[7]

Safety and Environmental Considerations

Diethyl adipate is registered under the REACH Regulation in the European Economic Area, indicating compliance with safety standards.[1] It is primarily used at industrial sites for the manufacture of other substances.[1] While generally considered to have low toxicity, appropriate safety measures should be taken during handling, including the use of personal protective equipment.[8]

Conclusion

Diethyl adipate is a commercially significant chemical with a diverse range of applications stemming from its excellent properties as a plasticizer, solvent, and formulation aid. Its use across the plastics, cosmetics, food, and pharmaceutical industries highlights its versatility and economic importance. For researchers and drug development professionals, its role as an excipient in creating effective drug delivery systems is of particular note, enabling the controlled release of active pharmaceutical ingredients. As industries continue to seek high-performance and safe ingredients, the demand for **diethyl adipate** is expected to remain strong.

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